

An In-depth Technical Guide to 2-Isocyanatoethyl Methacrylate: Synonyms and Alternative Names

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Compound of Interest

Compound Name: 2-Isocyanatoethyl methacrylate

Cat. No.: B1223184

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synonyms, alternative names, and key identifiers for **2-Isocyanatoethyl Methacrylate**. This bifunctional monomer is of significant interest in polymer chemistry and material science due to its methacrylate and isocyanate functional groups, which allow for a wide range of polymerization and cross-linking reactions.

Chemical Identity and Nomenclature

2-Isocyanatoethyl methacrylate is a chemical compound with the molecular formula $C_7H_9NO_3$.^[1] It is systematically named 2-isocyanatoethyl 2-methylprop-2-enoate according to IUPAC nomenclature.^{[1][2]} The presence of both a methacrylate group and an isocyanate group allows it to be used in the synthesis of a variety of polymers with tailored properties.

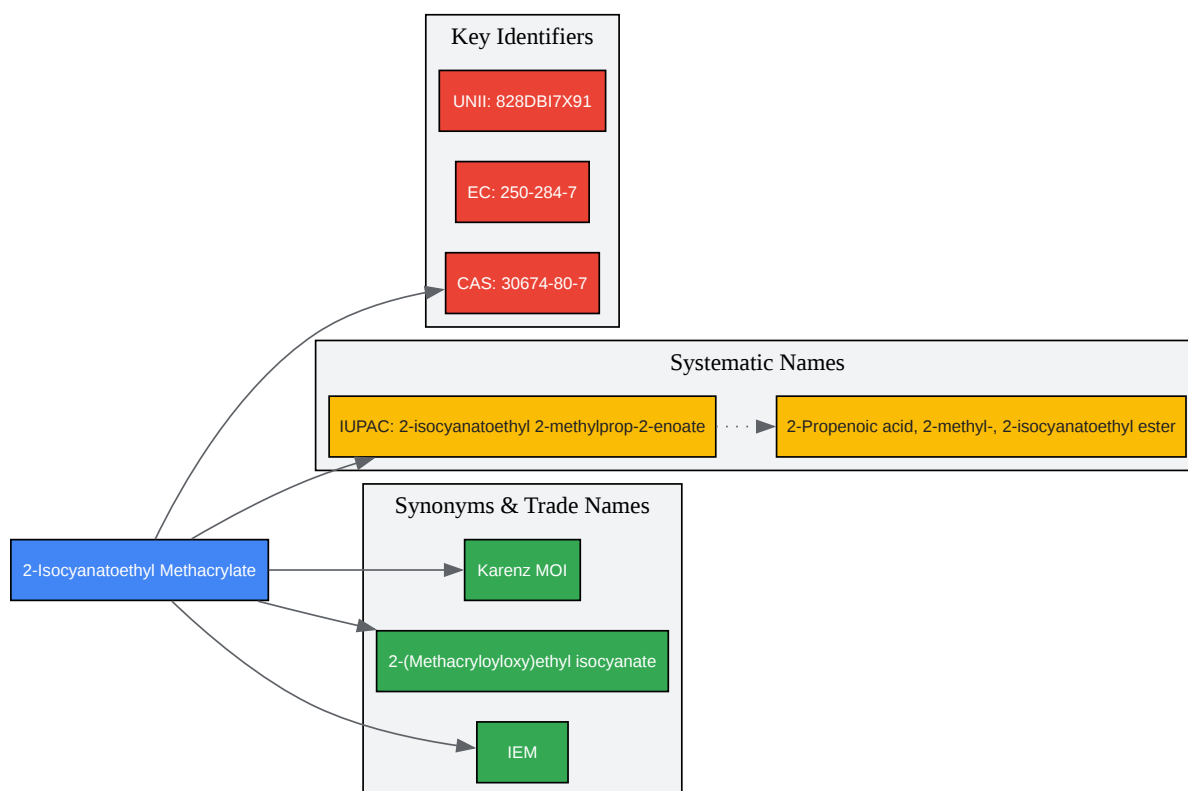
A comprehensive list of its synonyms, alternative names, and identifiers is presented in the table below for easy reference and comparison. This data has been compiled from various chemical databases and supplier information.

| Identifier Type | Identifier | Source |
|----------------------------|--|--------------|
| IUPAC Name | 2-isocyanatoethyl 2-methylprop-2-enoate | [1][2] |
| CAS Number | 30674-80-7 | [1][3][4][5] |
| EC Number | 250-284-7 | [1][5] |
| UNII | 828DBI7X91 | [1] |
| UN Number | 2206 | [1][4] |
| Systematic Name | 2-Propenoic acid, 2-methyl-, 2-isocyanatoethyl ester | [1][6] |
| Systematic Name | Methacrylic acid, 2-isocyanatoethyl ester | [1][6] |
| Common Abbreviation | IEM | [3][5] |
| Synonym | 2-(Methacryloyloxy)ethyl isocyanate | [1][5][7] |
| Synonym | Isocyanoethyl methacrylate | [1][6] |
| Synonym | beta-Isocyanatoethyl methacrylate | [1][8] |
| Synonym | Methacryloyloxyethyl isocyanate | [1][6] |
| Synonym | 2-methacryloyloxyethyl isocyanate | [1] |
| Trade Name | Karenz MOI | [1][9] |
| Depositor-Supplied Synonym | METHACRYLOYLOXYETHYL ISOCYANATE | [1] |
| Depositor-Supplied Synonym | Metharcyclic acid, 2-isocyanatoethyl ester | [1] |
| Depositor-Supplied Synonym | Metharcylic acid, 2-isocyanatoethyl ester | [1] |

| | | |
|----------|--|---------------------|
| InChI | InChI=1S/C7H9NO3/c1-6(2)7(10)11-4-3-8-5-9/h1,3-4H2,2H3 | [1] |
| InChIKey | RBQRWNWVPQDTJJ-UHFFFAOYSA-N | [1] |
| SMILES | <chem>CC(=C)C(=O)OCCN=C=O</chem> | [1] |

Logical Relationships of Nomenclature

The following diagram illustrates the relationship between the primary chemical name and its various synonyms and identifiers. This visualization aids in understanding the hierarchical and alternative naming conventions for **2-Isocyanatoethyl Methacrylate**.



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Caption: Nomenclature and identifier relationships for **2-Isocyanatoethyl Methacrylate**.

Experimental Protocols

Detailed experimental protocols for the synthesis and application of **2-Isocyanatoethyl Methacrylate** are beyond the scope of this guide. However, researchers can refer to various scientific publications and patents for specific methodologies. The synthesis generally involves

the reaction of 2-hydroxyethyl methacrylate with a phosgene equivalent or the reaction of methacrylic acid with 2-isocyanatoethanol.[2] Purification is typically achieved through distillation under reduced pressure.

When handling this compound, it is crucial to consult the Safety Data Sheet (SDS) as it is classified as a hazardous substance.[4][5][7] Proper personal protective equipment (PPE), including gloves, safety glasses, and a respirator, should be used in a well-ventilated area.

This guide serves as a foundational resource for professionals working with **2-Isocyanatoethyl Methacrylate**, providing clarity on its nomenclature and facilitating accurate identification and communication in research and development settings.

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